

Application Notes and Protocols: Disodium Hydrogen Phosphate Heptahydrate in Nucleic Acid Extraction

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *disodium;hydrogen
phosphate;heptahydrate*

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These application notes provide a comprehensive overview of the use of disodium hydrogen phosphate heptahydrate as a key reagent in nucleic acid extraction protocols. This document details its role as a buffering agent, provides specific experimental protocols, and presents quantitative data to guide researchers in optimizing their extraction workflows.

Introduction

Disodium hydrogen phosphate (Na_2HPO_4) is a crucial component in many biological buffer systems due to its ability to maintain a stable pH in solution.[1][2] In nucleic acid extraction, maintaining a consistent pH is critical for the stability and integrity of DNA and RNA molecules. [2] The phosphate buffer system is particularly effective at a pH optimum around 7.2, making it highly suitable for regulating intracellular pH during various biochemical reactions.[2] Disodium hydrogen phosphate heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$) is a hydrated crystalline form of disodium hydrogen phosphate that is readily soluble in water, making it a convenient reagent for laboratory use.[3][4]

Phosphate buffers, such as Phosphate Buffered Saline (PBS), are widely used for washing cells and tissues prior to lysis to maintain the physiological environment and prevent premature cell lysis.[5] While Tris-HCl is a more common buffering agent in lysis buffers for routine DNA and RNA extractions from cultured cells and blood, phosphate-based lysis buffers are particularly advantageous for certain sample types, such as soils and sediments with high clay content, where the phosphate ions help to displace nucleic acids from mineral surfaces.

Key Applications and Principles

The primary role of disodium hydrogen phosphate in nucleic acid extraction is as a component of a buffer solution to control pH. A stable pH environment is essential to:

- **Preserve Nucleic Acid Integrity:** Extreme pH levels can lead to the denaturation of double-stranded DNA and the hydrolysis of RNA.[6] Phosphate buffers help maintain a pH range (typically 7.0-8.0) that is optimal for nucleic acid stability.
- **Optimize Enzyme Activity:** During the extraction process, enzymes such as proteinase K are often used to digest proteins. These enzymes have optimal pH ranges for their activity, which can be maintained by a phosphate buffer.
- **Facilitate Lysis and Extraction:** In specific applications, such as DNA extraction from soil, phosphate ions can competitively bind to soil particles, releasing the adsorbed DNA into the lysis solution.

Chemical Properties of Disodium Hydrogen Phosphate Heptahydrate

Property	Value	Reference
Chemical Formula	$\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$	[4]
Molar Mass	268.07 g/mol	[7]
Appearance	White crystalline solid	[4]
Solubility in Water	High	[1][4]
pH of 5% solution	8.7-9.3	[7]

Experimental Protocols

Protocol 1: Preparation of a 1 M Sodium Phosphate Buffer Stock Solution (pH 7.2)

This protocol describes the preparation of a concentrated sodium phosphate buffer stock solution that can be used in various nucleic acid extraction protocols.

Materials:

- Sodium phosphate monobasic monohydrate ($\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$)
- Disodium hydrogen phosphate heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$)
- Nuclease-free water

Procedure:

- Prepare Solution A (1 M NaH_2PO_4): Dissolve 138.0 g of $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$ in 800 mL of nuclease-free water. Adjust the final volume to 1 L with nuclease-free water.
- Prepare Solution B (1 M Na_2HPO_4): Dissolve 268.07 g of $\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$ in 800 mL of nuclease-free water. Adjust the final volume to 1 L with nuclease-free water.
- Mix Solutions: To achieve a pH of 7.2, combine the following volumes of Solution A and Solution B. The exact volumes may require slight adjustment based on the specific lots of the reagents. It is recommended to use a pH meter for accurate preparation.
 - A common starting point for a pH 7.2 buffer is to mix the monobasic and dibasic solutions and adjust the pH with NaOH or HCl. Alternatively, for a 1M stock, you can blend the two 1M stock solutions until the desired pH is reached. For a 1M Sodium Phosphate Buffer at pH 7.2, you would typically mix appropriate volumes of a 1M NaH_2PO_4 solution and a 1M Na_2HPO_4 solution.
- Sterilization: Autoclave the final buffer solution to ensure it is sterile and nuclease-free.
- Storage: Store the buffer at room temperature.

Protocol 2: DNA Extraction from Soil and Sediment using a Phosphate Lysis Buffer

This protocol is optimized for the extraction of DNA from environmental samples with high clay content, which can inhibit DNA recovery.

Materials:

- Soil or sediment sample (200 mg)
- 1 M Sodium Phosphate Buffer, pH 7.2 (from Protocol 1)
- Sodium Dodecyl Sulfate (SDS)
- Tungsten carbide beads (3 mm)
- Chloroform:isoamyl alcohol (24:1)
- Isopropanol (100%, ice-cold)
- Ethanol (70%, ice-cold)
- TE Buffer (10 mM Tris-HCl, 1 mM EDTA, pH 8.0)

Procedure:

- Lysis: a. To a 2 mL tube containing 200 mg of the soil sample, add three tungsten carbide beads. b. Add 500 μ L of 1 M Phosphate Buffer (pH 7.2) containing 0.5% (w/v) SDS. c. Homogenize the sample using a bead beater for 1 minute at 25 Hz. d. Incubate the lysate at 65°C for 10 minutes.
- Purification: a. Centrifuge the lysate at 10,000 x g for 5 minutes. b. Transfer the supernatant to a new 2 mL tube. c. Add an equal volume of chloroform:isoamyl alcohol (24:1). d. Vortex briefly and centrifuge at 10,000 x g for 5 minutes.
- Precipitation: a. Transfer the upper aqueous phase to a new 1.5 mL tube. b. Add 0.7 volumes of ice-cold isopropanol. c. Incubate at -20°C for 1 hour or at 4°C overnight. d. Centrifuge at 14,000 x g for 20 minutes at 4°C to pellet the DNA.

- Washing and Resuspension: a. Carefully discard the supernatant. b. Wash the DNA pellet with 500 μ L of ice-cold 70% ethanol. c. Centrifuge at 14,000 x g for 5 minutes at 4°C. d. Discard the supernatant and air-dry the pellet for 10-15 minutes. e. Resuspend the DNA pellet in 50-100 μ L of TE buffer.

Protocol 3: General Protocol for Nucleic Acid Extraction from Cultured Cells using PBS Wash

This protocol describes a general method for extracting total nucleic acids from cultured mammalian cells, incorporating a PBS wash step.

Materials:

- Cultured mammalian cells (up to 1×10^7)
- Phosphate Buffered Saline (PBS), sterile and ice-cold
- Lysis Buffer (e.g., 100 mM Tris-HCl pH 8.0, 10 mM EDTA, 100 mM NaCl, 0.5% SDS)
- Proteinase K (20 mg/mL)
- RNase A (10 mg/mL, for DNA extraction)
- Phenol:Chloroform:Isoamyl Alcohol (25:24:1)
- Isopropanol (100%, ice-cold)
- Ethanol (70%, ice-cold)
- Nuclease-free water or TE buffer

Procedure:

- Cell Harvesting and Washing: a. For adherent cells, wash with PBS, then detach using trypsin or a cell scraper. For suspension cells, proceed directly to centrifugation. b. Pellet the cells by centrifuging at 300 x g for 5 minutes. c. Discard the supernatant and resuspend the cell pellet in 1 mL of ice-cold PBS. d. Centrifuge again at 300 x g for 5 minutes and discard the supernatant.

- **Lysis:** a. Resuspend the cell pellet in 500 μ L of Lysis Buffer. b. Add 10 μ L of Proteinase K (20 mg/mL). c. Incubate at 56°C for 1-3 hours with occasional vortexing.
- **Nucleic Acid Purification:** a. (Optional for DNA extraction) Add 5 μ L of RNase A and incubate at 37°C for 30 minutes. b. Add an equal volume of phenol:chloroform:isoamyl alcohol. c. Vortex for 30 seconds and centrifuge at 12,000 x g for 10 minutes at 4°C.
- **Precipitation:** a. Transfer the upper aqueous phase to a new tube. b. Add 0.7 volumes of ice-cold isopropanol. c. Incubate at -20°C for at least 1 hour. d. Centrifuge at 14,000 x g for 20 minutes at 4°C.
- **Washing and Resuspension:** a. Wash the pellet with 500 μ L of 70% ethanol. b. Centrifuge at 14,000 x g for 5 minutes at 4°C. c. Air-dry the pellet and resuspend in nuclease-free water or TE buffer.

Quantitative Data and Performance

The choice of lysis buffer can significantly impact the yield and purity of the extracted nucleic acids. Below is a summary of representative data comparing a phosphate-based lysis buffer with a traditional Tris-based buffer for DNA extraction from a challenging sample type.

Table 1: Comparison of DNA Yield and Purity from Soil Samples

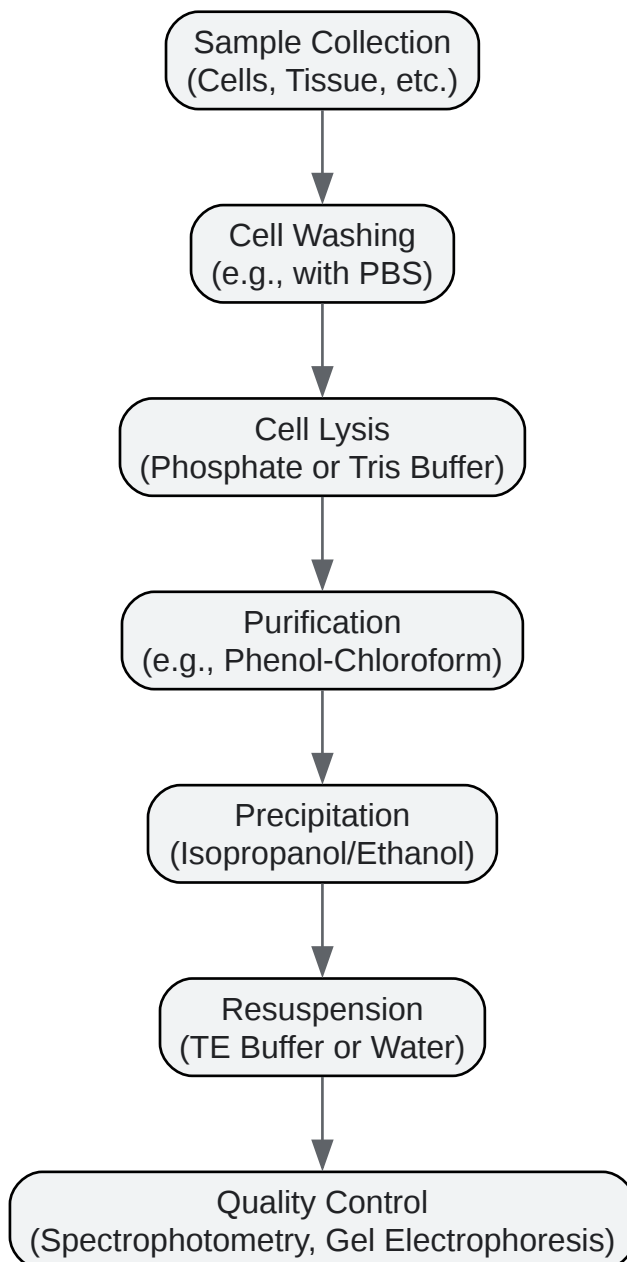
Lysis Buffer	Average DNA Yield (ng/ μ g of soil)	A260/A280 Ratio	A260/A230 Ratio
1 M Phosphate Buffer with 0.5% SDS	15.5	1.75	1.60
100 mM Tris-HCl with 1.5% CTAB	8.2	1.68	1.35

Data are representative and may vary depending on the specific soil type and extraction conditions.

The data suggest that for soil samples, a phosphate-based lysis buffer can result in a higher DNA yield with improved purity compared to a traditional CTAB-based method.

Visualizations

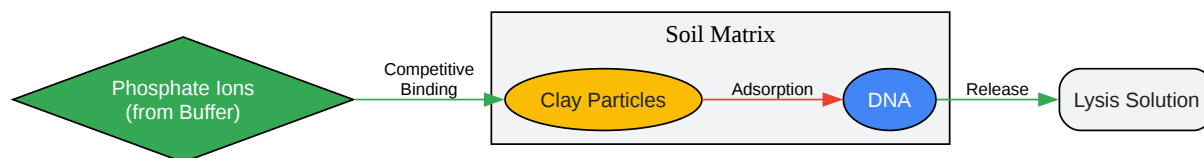
Diagram 1: General Workflow for Nucleic Acid Extraction



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Caption: A generalized workflow for nucleic acid extraction from biological samples.

Diagram 2: Role of Phosphate Buffer in Soil DNA Extraction



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Caption: Mechanism of phosphate-assisted DNA release from soil particles.

Conclusion

Disodium hydrogen phosphate heptahydrate is a versatile and valuable reagent in nucleic acid extraction. Its primary function is to provide a stable pH environment, which is crucial for maintaining the integrity of DNA and RNA. While commonly used in wash buffers like PBS for a variety of sample types, phosphate-based lysis buffers have shown particular efficacy in challenging applications such as DNA extraction from soil. The protocols and data presented in these application notes provide a solid foundation for researchers to incorporate and optimize the use of disodium hydrogen phosphate in their nucleic acid extraction workflows.

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References

- 1. cmol.it [cmol.it]
- 2. neb.com [neb.com]
- 3. ccr.cancer.gov [ccr.cancer.gov]
- 4. researchgate.net [researchgate.net]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]

- [7. Extraction of DNA from tissues \[bio-protocol.org\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Disodium Hydrogen Phosphate Heptahydrate in Nucleic Acid Extraction]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8021125/docs#application-notes-and-protocols-disodium-hydrogen-phosphate-heptahydrate-in-nucleic-acid-extraction\]](https://www.benchchem.com/product/b8021125/docs#application-notes-and-protocols-disodium-hydrogen-phosphate-heptahydrate-in-nucleic-acid-extraction)

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